

Storing Poly-D-lysine Hydrobromide Working Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: Poly-D-lysine hydrobromide (MW 84000)

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Introduction

Poly-D-lysine (PDL) hydrobromide is a synthetic, positively charged polymer commonly used in cell culture to promote cell adhesion to plastic and glass surfaces. As a nonspecific attachment factor, it enhances the electrostatic interaction between the negatively charged cell membrane and the culture surface.^{[1][2]} This is particularly crucial for fastidious cell types or when using serum-free or reduced-serum media.^[3] Unlike its counterpart, Poly-L-lysine, PDL is resistant to enzymatic degradation by cells, preventing disruption from excessive uptake.^{[1][2][4]} Proper preparation and storage of PDL working solutions are critical to ensure consistent and reliable cell culture performance. These application notes provide detailed protocols and storage guidelines for Poly-D-lysine hydrobromide solutions.

Data Presentation: Storage Conditions for PDL Solutions

The stability of Poly-D-lysine hydrobromide solutions is dependent on the storage temperature and whether it is a stock or a working solution. The following tables summarize the recommended storage conditions from various sources.

Table 1: Storage of PDL Stock Solutions

Concentration	Storage Temperature	Duration	Special Considerations
1 mg/mL	4°C	Not specified	Prepared in sterile MilliQ water.[5]
10 mg/mL (1%)	2-8°C	A few days	Dissolved in sterile, deionized water.[6]
10 mg/mL (1%)	-20°C (aliquoted)	At least 2 months	Avoid multiple freeze-thaw cycles.[6][7]
50 mg/mL	2-8°C	Up to 2 years	Sterile solutions.[1]
1 mg/mL	-20°C	Up to 18 months	Store in aliquots.[8]
100 mg/mL	-20°C (aliquoted)	Not specified	Prepared in water and filter-sterilized.[9]

Table 2: Storage of PDL Working Solutions and Coated Surfaces

Solution/Surface	Storage Temperature	Duration	Special Considerations
Diluted Coating Solution	2-8°C	Not specified	Store in plastic bottles and limit use to four times. [1]
Coated Cultureware (damp or air-dried)	4°C	Immediately or stored if sterility is maintained.	Can be used immediately after coating and rinsing.
Coated Cultureware	2-10°C	Up to 1 week	Must be stored covered. [10] [11]
Coated Slides	Room Temperature or 2-8°C	Up to 1 year	Must be protected from dust. [12]
Coated Plates/Flasks with PBS	Not specified	Up to 5 days	Do not scrape the bottom of the coated surface. [8]
Coated Tissue Culture Ware	4°C	Up to 3 months	Use diluted solutions only once. [9]

Experimental Protocols

Protocol 1: Preparation of a 1 mg/mL Poly-D-lysine Stock Solution

This protocol describes the preparation of a 1 mg/mL stock solution from lyophilized Poly-D-lysine hydrobromide powder.

Materials:

- Poly-D-lysine hydrobromide (e.g., 5 mg vial)
- Sterile, tissue culture grade water or sterile phosphate-buffered saline (PBS)
- Sterile syringes and needles (if using a vial with a rubber septum)

- Sterile conical tubes or vials for aliquoting
- Laminar flow hood
- Personal protective equipment (lab coat, gloves, safety glasses)

Procedure:

- Work in a laminar flow hood to maintain sterility.
- Bring the vial of lyophilized PDL and sterile water/PBS to room temperature.
- Aseptically add the appropriate volume of sterile water or PBS to the vial of PDL to achieve a final concentration of 1 mg/mL. For a 5 mg vial, add 5 mL of sterile water.
- Gently swirl the vial until the PDL is completely dissolved. Avoid vigorous shaking to prevent foaming.
- For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 1 mL) in sterile tubes.
- Store the aliquots at -20°C for up to 18 months.^[8] Alternatively, the stock solution can be stored at 2-8°C for a shorter duration (see Table 1). Avoid repeated freeze-thaw cycles.^[7]

Protocol 2: Coating Cell Culture Surfaces with Poly-D-lysine

This protocol provides a general procedure for coating various cell culture surfaces, such as plates, flasks, and coverslips. The optimal PDL concentration and coating time may vary depending on the cell type and application.

Materials:

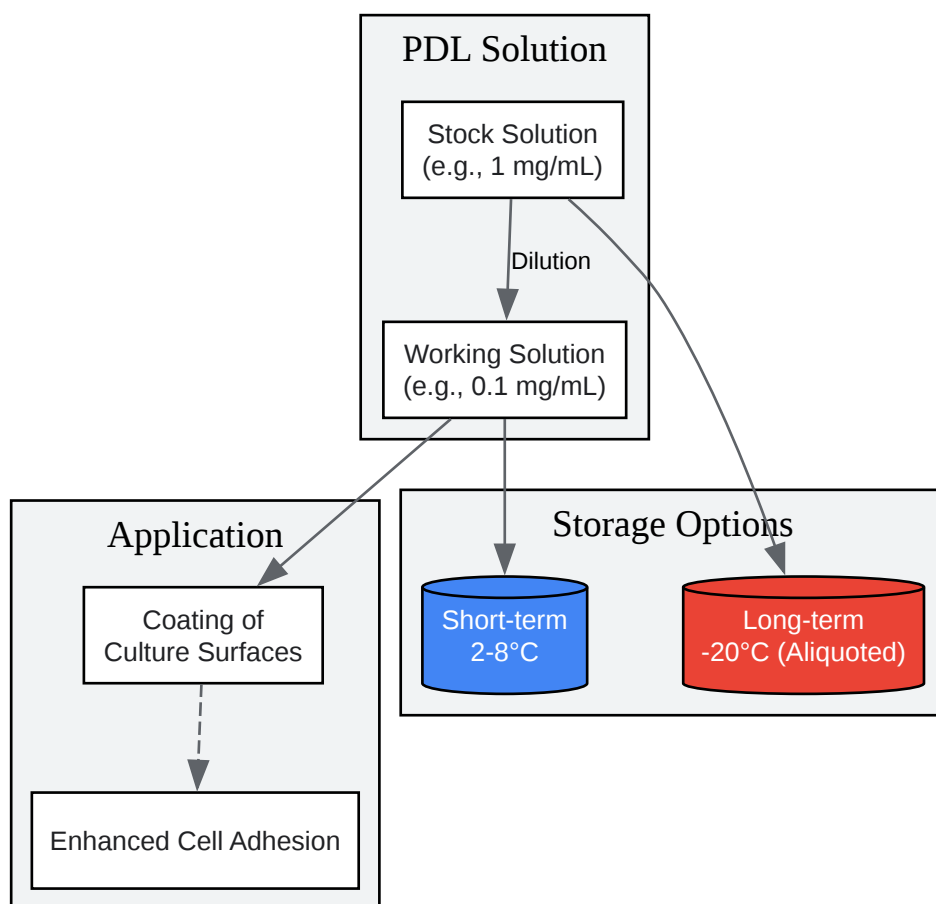
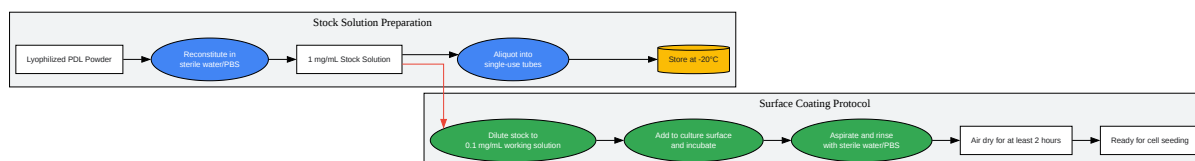
- Prepared Poly-D-lysine stock solution (e.g., 1 mg/mL)
- Sterile, tissue culture grade water or PBS for dilution
- Cell culture plates, flasks, or coverslips

- Laminar flow hood
- Aspirator or pipette for removing solutions

Procedure:

- Dilution of Stock Solution: In a laminar flow hood, dilute the PDL stock solution to the desired working concentration using sterile tissue culture grade water or PBS. A common working concentration is 0.1 mg/mL (a 1:10 dilution of a 1 mg/mL stock).[\[3\]](#)[\[10\]](#)[\[11\]](#)[\[13\]](#)
- Coating the Surface:
 - Add a sufficient volume of the diluted PDL working solution to completely cover the growth surface of the culture vessel. A typical volume is 1 mL per 25 cm² of surface area.[\[3\]](#)[\[6\]](#)[\[10\]](#)
 - Gently rock the vessel to ensure even distribution of the solution over the entire surface.
- Incubation: Incubate the culture vessel at room temperature for 5 to 60 minutes.[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[10\]](#) Some protocols suggest longer incubation times, even overnight at room temperature.[\[8\]](#)[\[10\]](#)
- Aspiration and Rinsing:
 - Aspirate the PDL solution from the culture vessel.
 - Thoroughly rinse the surface twice with sterile, tissue culture grade water or PBS to remove any unbound PDL, as residual PDL can be toxic to some cells.[\[6\]](#)[\[7\]](#)[\[10\]](#)
- Drying and Use:
 - Allow the coated surface to dry completely at room temperature in the laminar flow hood for at least 2 hours before introducing cells and medium.[\[1\]](#)[\[7\]](#)[\[10\]](#)[\[11\]](#)
 - Alternatively, the coated vessels can be used immediately after rinsing.[\[7\]](#)
 - For storage, refer to Table 2 for appropriate conditions and durations.

Visualizations



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References

- [1. sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
- [2. cellsystems.eu](https://cellsystems.eu) [cellsystems.eu]
- [3. Advanced BioMatrix - Poly-D-Lysine, Solution, 0.1 mg/ml #5049](https://advancedbiomatrix.com) [advancedbiomatrix.com]
- [4. poly-D-Lysine for cell culture|Biophoretics](https://biophoretics.com) [biophoretics.com]
- [5. laboratorynotes.com](https://laboratorynotes.com) [laboratorynotes.com]
- [6. mpbio.com](https://mpbio.com) [mpbio.com]
- [7. datasheets.scbt.com](https://datasheets.scbt.com) [datasheets.scbt.com]
- [8. merckmillipore.com](https://merckmillipore.com) [merckmillipore.com]
- [9. neuvitro.com](https://neuvitro.com) [neuvitro.com]
- [10. cellsystems.eu](https://cellsystems.eu) [cellsystems.eu]
- [11. advancedbiomatrix.com](https://advancedbiomatrix.com) [advancedbiomatrix.com]
- [12. sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
- [13. blossombio.com](https://blossombio.com) [blossombio.com]
- To cite this document: BenchChem. [Storing Poly-D-lysine Hydrobromide Working Solutions: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15603769/docs#storing-poly-d-lysine-hydrobromide-working-solutions-application-notes-and-protocols\]](https://www.benchchem.com/product/b15603769/docs#storing-poly-d-lysine-hydrobromide-working-solutions-application-notes-and-protocols)

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